

Safe Disposal of HG106: A Procedural Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	HG106
CAS No.:	928712-10-1
Cat. No.:	B6178504

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Researchers, scientists, and drug development professionals handling **HG106** are responsible for its safe disposal to protect themselves, others, and the environment. This guide provides essential, step-by-step procedures for the proper disposal of **HG106**, ensuring compliance with safety regulations and promoting a secure laboratory environment.

Chemical and Safety Data for HG106

A thorough understanding of the chemical properties and hazards associated with **HG106** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for **HG106**.

Property	Value	Reference
Molecular Formula	C15H13CIN4O2	[1]
Molecular Weight	316.74 g/mol	[1][2]
CAS Number	928712-10-1	[1]
Purity	≥99.00%	[2]
Solubility	DMSO: ≥21 mg/mL (≥66.3 mM)	[2]
Water: Insoluble	[2]	
Ethanol: Insoluble	[2]	

Hazard Identification:

According to safety data sheets, **HG106** is classified with the following hazards:

- H302: Harmful if swallowed.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

These classifications necessitate careful handling during use and strict adherence to the disposal procedures outlined below to mitigate risks to personnel and the environment.

Experimental Protocol: Standard Operating Procedure for **HG106** Disposal

This protocol details the necessary steps for the safe and compliant disposal of **HG106** waste, including pure compound, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE): Before beginning any disposal procedures, ensure appropriate PPE is worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)

- Laboratory coat

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **HG106** powder in its original container or a clearly labeled, sealed waste container.
 - Contaminated items such as weigh boats, pipette tips, and gloves should be collected in a designated, sealed plastic bag or container labeled "Hazardous Chemical Waste: **HG106**."
- Liquid Waste:
 - Solutions containing **HG106** should be collected in a designated, sealed, and chemically resistant waste container (e.g., a high-density polyethylene bottle).
 - The container must be clearly labeled "Hazardous Chemical Waste: **HG106**" and should also list any solvents present in the solution.
 - Do not mix **HG106** waste with incompatible materials, such as strong acids, alkalis, or strong oxidizing/reducing agents.[1]
- Empty Containers:
 - Thoroughly rinse empty **HG106** containers with a suitable solvent (e.g., DMSO followed by ethanol or as recommended by your institution's safety office).
 - The first rinseate must be collected and disposed of as hazardous liquid waste.[3]
 - Subsequent rinses may be permissible for drain disposal depending on local regulations, but it is best practice to collect all rinses as hazardous waste.
 - After thorough rinsing and air-drying, deface or remove the original label and dispose of the container as non-hazardous glass or plastic waste, in accordance with institutional guidelines.[3]

3. Storage of Waste:

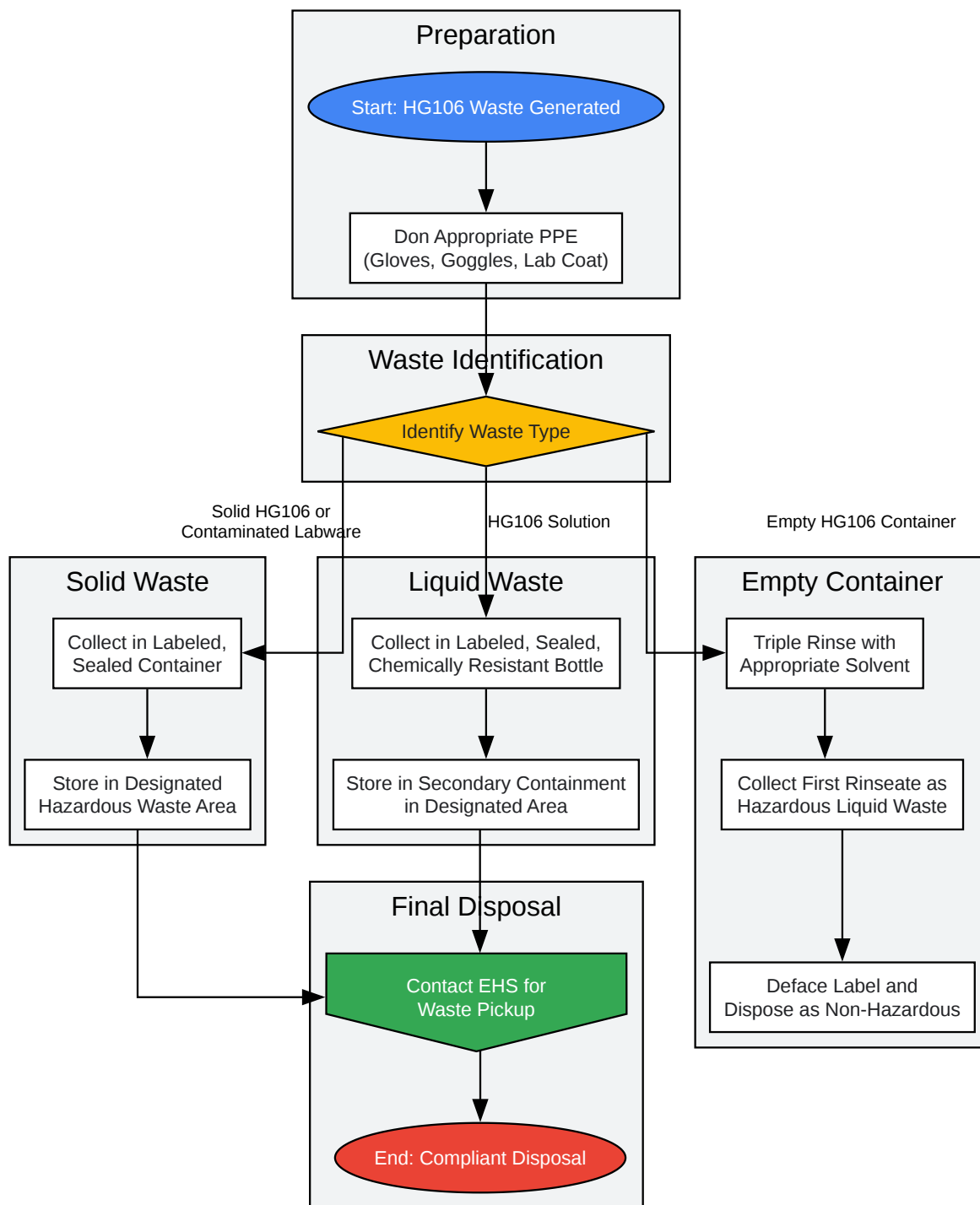
- Store all **HG106** waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.
- Ensure waste containers are kept closed except when adding waste.
- Utilize secondary containment (e.g., a chemical-resistant tray or bin) for all liquid waste containers to prevent the spread of spills.

4. Final Disposal:

- Arrange for the collection of all **HG106** hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Never dispose of **HG106** down the drain or in the regular trash.[3] The compound's high toxicity to aquatic life necessitates disposal at an approved waste disposal plant.[1]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **HG106** and associated materials.



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Caption: A flowchart outlining the proper disposal procedure for different forms of **HG106** waste.

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References

- [1. HG106|928712-10-1|MSDS \[dcchemicals.com\]](#)
- [2. selleckchem.com \[selleckchem.com\]](#)
- [3. Hazardous Waste Disposal Guide - Research Areas | Policies \[policies.dartmouth.edu\]](#)
- To cite this document: BenchChem. [Safe Disposal of HG106: A Procedural Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6178504/docs#safe-disposal-of-hg106-a-procedural-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b6178504/docs#safe-disposal-of-hg106-a-procedural-guide-for-laboratory-professionals)

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